

Personal protective equipment for handling Methantheline bromide

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Compound of Interest

Compound Name: *Methantheline bromide*

Cat. No.: *B1676367*

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Safe Handling and Disposal of Methantheline Bromide

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Methantheline bromide** (CAS No. 53-46-3). Adherence to these procedures is critical for ensuring personal safety and environmental protection in the laboratory.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Methantheline bromide** is provided below.

Property	Value	Source(s)
Chemical Formula	C ₂₁ H ₂₆ BrNO ₃	[1] [2]
Molecular Weight	420.34 g/mol	[1] [2]
Appearance	Solid powder, may be yellow to orange	[3] [4]
Solubility	Soluble in DMSO, slightly soluble in Chloroform and Methanol. Not soluble in water. Aqueous solutions are not stable.	[4] [5]
Storage Temperature	-20°C in a dry, dark environment	[1] [5] [6]

Hazard Identification and Personal Protective Equipment (PPE)

Methantheline bromide is classified as harmful if swallowed or inhaled and is an irritant.[\[2\]](#)[\[3\]](#) It is imperative to use appropriate personal protective equipment to minimize exposure.

Protection Type	Recommended PPE	Rationale and Guidelines	Source(s)
Eye Protection	Safety goggles with side-shields	To protect against dust particles and potential splashes. Standard eyeglasses are not sufficient.	[1][3][7]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	To prevent skin contact. Gloves must be inspected before use and changed immediately if contaminated.	[1][3][8]
Body Protection	Lab coat or impervious clothing	To protect skin from accidental contact. For significant spill risk, a full suit may be required.	[1][9][10]
Respiratory Protection	NIOSH-approved dust respirator	Required when handling the powder outside of a ventilated enclosure, if dust formation is likely, or if exposure limits are exceeded.	[1][3][10]

Operational Plans: Handling and Storage

Proper handling and storage procedures are crucial to maintaining the integrity of the compound and ensuring a safe laboratory environment.

Safe Handling Protocol

- Engineering Controls: Handle **Methantheline bromide** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation risk.[1][3] Ensure that safety showers

and eyewash stations are readily accessible.[1]

- Procedural Controls: Avoid the formation of dust and aerosols.[1] Do not breathe dust, vapor, or mist.[1] Avoid contact with eyes, skin, and clothing.[1]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory area.

Storage Protocol

- Conditions: Store in a tightly sealed container in a dry, cool, and well-ventilated area.[1][3] The recommended storage temperature is -20°C.[1][6]
- Incompatibilities: Keep away from direct sunlight and sources of ignition.[1]
- Labeling: Ensure containers are clearly labeled with the chemical name and associated hazards.

Emergency Procedures

Immediate and appropriate action is vital in the event of exposure or a spill.

First Aid Measures

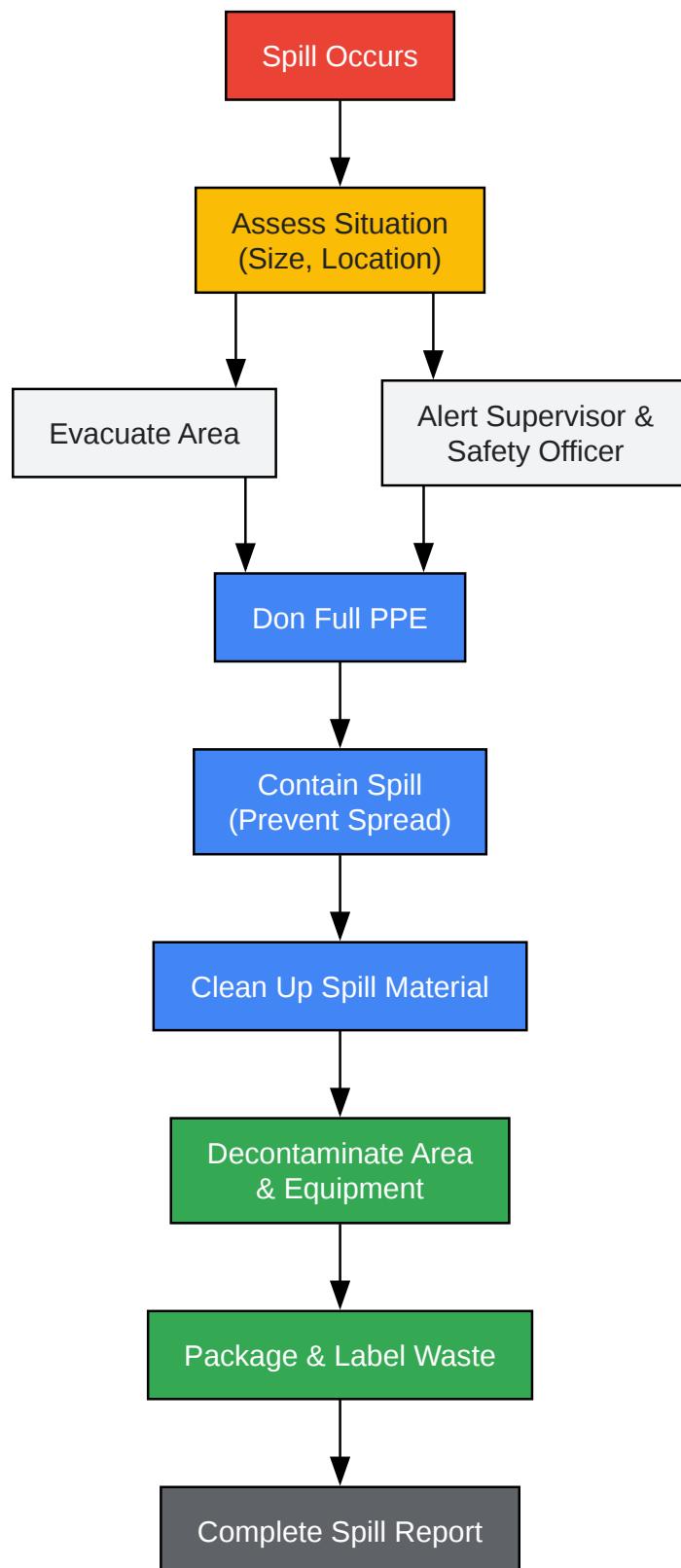
Exposure Route	First Aid Procedure	Source(s)
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[1] [11]
Skin Contact	Remove contaminated clothing and shoes immediately. Rinse the affected skin area thoroughly with plenty of water. Seek medical attention if irritation develops or persists.	[1]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration (avoiding mouth-to-mouth). Seek immediate medical attention.	[1] [3]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[1]

Spill Response Plan

A systematic approach is necessary to safely manage a spill of **Methantheline bromide**.

- Evacuate: Immediately evacuate non-essential personnel from the spill area.[\[1\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[1\]](#)

- Equip: Don full PPE as described in the table above, including respiratory protection.[[1](#)]
- Contain: Prevent further leakage or spillage if it is safe to do so. Prevent the material from entering drains or waterways.[[1](#)]
- Clean-up:
 - Small Spills: Gently cover the spill with an absorbent material (e.g., diatomite, universal binders) to avoid creating dust.[[1](#)] Carefully scoop the material into a suitable, labeled container for disposal.
 - Large Spills: Use a shovel to transfer the material into a sealed, labeled container for disposal.[[9](#)][[10](#)]
- Decontaminate: Clean the spill area thoroughly with a soap and water solution.[[10](#)]



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Caption: Workflow for **Methantheline Bromide** Spill Response.

Disposal Plan

All waste materials must be handled and disposed of in accordance with institutional policies and local, state, and federal regulations.[\[1\]](#)

Waste Disposal Protocol

- Collection: Collect waste **Methantheline bromide** and any contaminated materials (e.g., absorbent pads, gloves, clothing) in a suitable, tightly sealed, and clearly labeled hazardous waste container.[\[3\]](#)[\[10\]](#)
- Storage: Store the waste container in a designated, secure, and well-ventilated hazardous waste storage area, away from incompatible materials.[\[10\]](#)
- Disposal Method: Do not discharge the chemical into sewer systems or the environment.[\[3\]](#) The recommended method of disposal is through a licensed professional waste disposal service.[\[10\]](#) This typically involves incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#)[\[10\]](#)
- Container Decontamination: Empty containers should be triple-rinsed (or equivalent) before being offered for recycling or reconditioning.[\[3\]](#) The rinsate should be collected and disposed of as hazardous waste.

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